

An In-depth Technical Guide to the Chemical Properties of Benzylhydrazine Dihydrochloride

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Compound of Interest

Compound Name: *Benzylhydrazine dihydrochloride*

Cat. No.: *B1207700*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzylhydrazine dihydrochloride (CAS No: 20570-96-1) is a significant chemical intermediate, primarily utilized in the realms of organic synthesis, pharmaceuticals, agrochemicals, and dyestuffs.^{[1][2]} Its utility as a precursor in the synthesis of various heterocyclic compounds, notably pyrazoles and the antidepressant drug isocarboxazid, underscores its importance in medicinal chemistry and drug development.^{[3][4][5]} This technical guide provides a comprehensive overview of the core chemical and physical properties of **benzylhydrazine dihydrochloride**, complete with experimental protocols and logical workflows to aid researchers in their understanding and application of this compound.

Chemical and Physical Properties

Benzylhydrazine dihydrochloride is typically a slightly yellow to beige powder.^{[1][6]} A summary of its key quantitative properties is presented in the tables below.

Table 1: General Chemical Properties

Property	Value	Source(s)
CAS Number	20570-96-1	[6] [7]
Molecular Formula	C ₇ H ₁₂ Cl ₂ N ₂	[6] [7]
Molecular Weight	195.09 g/mol	[6]
IUPAC Name	benzylhydrazine;dihydrochloride	[7]
Synonyms	1-Benzylhydrazine dihydrochloride, Benzylhydrazine 2HCl	[6] [8]
InChI Key	MSJHOJKVMMEMNX-UHFFFAOYSA-N	[6] [7]
SMILES	C1=CC=C(C=C1)CNN.Cl.Cl	[6]

Table 2: Physical and Spectroscopic Properties

Property	Value	Source(s)
Appearance	Slightly yellow to beige powder	[1] [6] [7]
Melting Point	138-145 °C (decomposes)	[6] [7] [9]
Solubility	Insoluble in water. Soluble in water due to the dihydrochloride salt form.	[6] [8]
¹³ C NMR	Spectra available	[10]
Infrared Spectrum	Conforms to standard	[7]

Note on solubility: There are conflicting reports on the water solubility of **benzylhydrazine dihydrochloride**. While some sources state it is insoluble, others indicate solubility due to its salt form.[\[6\]](#)[\[8\]](#) Experimental verification is recommended.

Experimental Protocols

Detailed methodologies for the determination of key chemical and physical properties of **benzylhydrazine dihydrochloride** are provided below. These protocols are based on standard laboratory techniques and can be adapted for specific experimental setups.

Determination of Melting Point

The melting point of **benzylhydrazine dihydrochloride** can be determined using a standard melting point apparatus.

Methodology:

- Sample Preparation: A small amount of the dry **benzylhydrazine dihydrochloride** powder is placed in a capillary tube, sealed at one end, to a height of 2-3 mm. The sample should be tightly packed by tapping the tube gently.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a steady rate. For an unknown sample, a rapid initial heating can determine an approximate melting range. For a more accurate measurement, the heating rate should be slow (approximately 1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For **benzylhydrazine dihydrochloride**, decomposition is observed in the range of 138-145 °C.
[\[6\]](#)[\[7\]](#)[\[9\]](#)

Determination of Solubility

A qualitative and quantitative assessment of solubility in various solvents is crucial for reaction setup and purification.

Methodology:

- Solvent Selection: A range of solvents of varying polarities (e.g., water, ethanol, methanol, dichloromethane, hexane) should be selected.[\[11\]](#)

- Qualitative Assessment: To a small, fixed volume of each solvent (e.g., 1 mL) in a vial, a small, measured amount of **benzylhydrazine dihydrochloride** (e.g., 10 mg) is added. The mixture is agitated at a constant temperature. Visual inspection determines if the solid dissolves completely, partially, or not at all.
- Quantitative Assessment (Shake-Flask Method):
 - An excess amount of **benzylhydrazine dihydrochloride** is added to a known volume of the solvent in a sealed flask.
 - The flask is agitated in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[11\]](#)
 - The saturated solution is then filtered to remove undissolved solid.
 - The concentration of the dissolved **benzylhydrazine dihydrochloride** in the filtrate is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC. [\[11\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Methodology (KBr Pellet Method):

- Sample Preparation: Approximately 1-2 mg of finely ground **benzylhydrazine dihydrochloride** is mixed with 100-200 mg of dry potassium bromide (KBr) powder in a mortar and pestle.[\[12\]](#)
- Pellet Formation: The mixture is placed in a pellet die and pressed under high pressure using a hydraulic press to form a transparent pellet.[\[12\]](#)
- Spectral Acquisition: The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the spectrum is recorded. The spectrum should conform to the known spectrum of **benzylhydrazine dihydrochloride**.[\[7\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are used to elucidate the molecular structure.

Methodology:

- Sample Preparation: Approximately 5-10 mg of **benzylhydrazine dihydrochloride** is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O) in an NMR tube.
- Spectral Acquisition: The NMR spectra are recorded on an NMR spectrometer. For ¹H NMR, a standard single-pulse experiment is typically used. For ¹³C NMR, a proton-decoupled experiment is common.[13]
- Data Analysis: The chemical shifts (δ), multiplicities, and coupling constants (J) are analyzed to confirm the structure of the molecule.

Purity Assay by Argentometric Titration

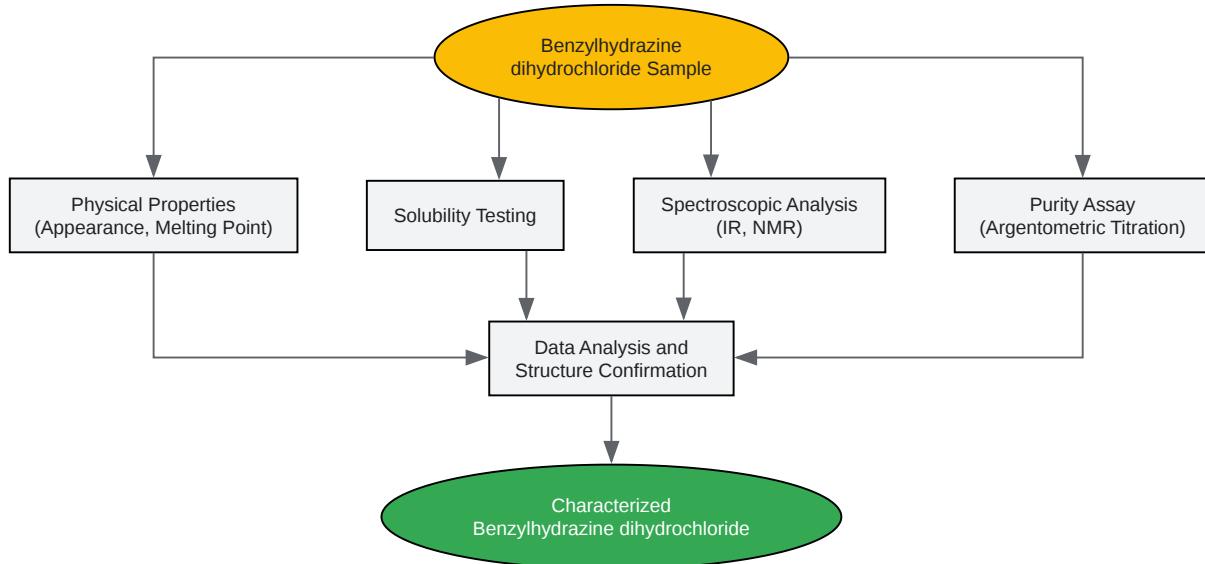
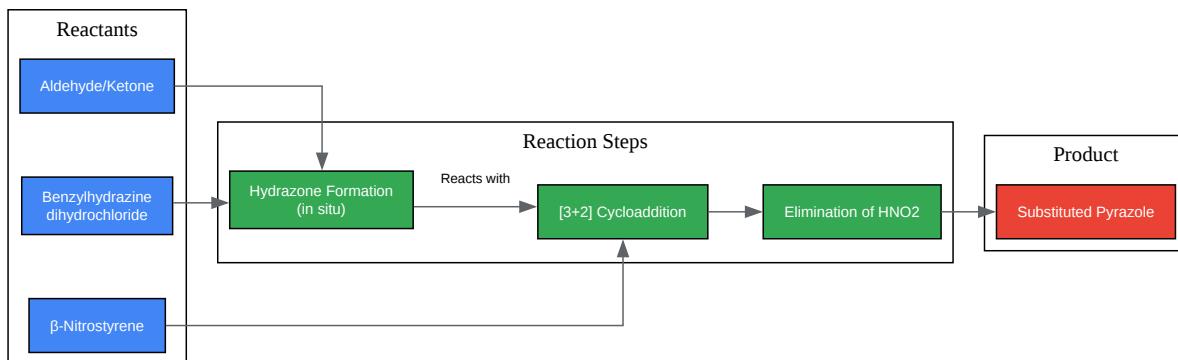
The purity of **benzylhydrazine dihydrochloride** can be determined by titrating the chloride ions with a standardized solution of silver nitrate.

Methodology:

- Sample Preparation: A known mass of **benzylhydrazine dihydrochloride** is accurately weighed and dissolved in distilled water.
- Titration Setup: The solution is placed in a conical flask, and a few drops of an appropriate indicator (e.g., potassium chromate for the Mohr method) are added. The burette is filled with a standardized silver nitrate solution.
- Titration: The silver nitrate solution is added dropwise to the **benzylhydrazine dihydrochloride** solution with constant swirling until the endpoint is reached, indicated by a persistent color change.
- Calculation: The purity of the sample is calculated based on the volume of silver nitrate solution consumed. A purity of $\geq 96.0\%$ is generally expected.[7]

Logical and Experimental Workflows Synthesis of Pyrazole Derivatives

Benzylhydrazine dihydrochloride is a key reagent in the synthesis of pyrazole derivatives, which are important scaffolds in medicinal chemistry.[4][10] The following diagram illustrates a typical workflow for a three-component reaction to synthesize a pyrazole.[1]



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Benzylhydrazine dihydrochloride, 97% | Fisher Scientific [fishersci.ca]
- 3. WO2017021246A1 - Process for the preparation of isocarboxazid - Google Patents [patents.google.com]
- 4. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Isocarboxazid - Wikipedia [en.wikipedia.org]
- 6. BENZYLHYDRAZINE DIHYDROCHLORIDE | 20570-96-1 [chemicalbook.com]
- 7. 105960050 [thermofisher.com]
- 8. CAS 20570-96-1: Benzylhydrazine dihydrochloride [cymitquimica.com]
- 9. Benzylhydrazine dihydrochloride | CAS#:20570-96-1 | Chemsoc [chemsoc.com]
- 10. Synthesis, Reactions and Medicinal Uses of Pyrazole | Pharmaguideline [pharmaguideline.com]
- 11. benchchem.com [benchchem.com]
- 12. drawellanalytical.com [drawellanalytical.com]
- 13. rsc.org [rsc.org]
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